Bixafen: Chemical Identity and Core Properties

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Compound Focus: **Bixafen**

CAS No.: 581809-46-3
Cat. No.: S641858

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The table below outlines the fundamental characteristics of **Bixafen** as established by regulatory assessments and scientific studies [1] [2] [3].

Property	Description / Value
IUPAC Name	N-(3',4'-dichloro-5-fluorobiphenyl-2-yl)-3-(difluoromethyl)-1-methylpyrazole-4-carboxamide [3]
Chemical Formula	$C_{18}H_{12}Cl_2F_3N_3O$ [1] [3]
Mode of Action	Succinate dehydrogenase inhibitor (SDHI); FRAC Code 7 [1] [3]
Water Solubility	0.49 mg/L (at 20°C, pH 7) [3]
Octanol-Water Partition Coefficient (Log P)	3.3 (at 40°C) [3]
Primary Use	Control of stem and leaf diseases in cereals (e.g., wheat, barley) [3]

Environmental Fate and Persistence Data

Bixafen's behavior in the environment, particularly in soil, is characterized by high persistence and a potential for accumulation. The following table synthesizes key findings on its degradation and

ecotoxicological profile [2] [3].

Parameter	Findings / Value	Context / Conditions
Soil Dissipation Half-Life (DT$_{50}$)	Range: 30.6 to 1235 days [2]	Field conditions across different pedoclimatic zones; indicates high persistence.
Soil Accumulation	Modeled background accumulation confirmed by multi-year monitoring [2]	After repeated annual applications; plateau concentration is reached.
Ecotoxicity to Earthworms	No unacceptable long-term effects on natural populations [2]	Field study at 3x recommended application rate over 2.5 years.
Aquatic Toxicity	Highly toxic to fish [3]	-

Analytical Methodology for Residue Analysis

A recent study developed and validated a robust method for detecting **Bixafen** residues in paddy field environments using High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS) combined with a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, Safe) sample preparation technique [1].

1. Sample Preparation (QuEChERS Method)

- **Extraction**: Samples (paddy water, soil, brown rice, rice plants) are extracted with acetonitrile [1].
- **Cleanup**: The extract is purified using multi-walled carbon nanotubes (MWCNTs) as adsorbents to remove co-extracted matrix interferences [1].
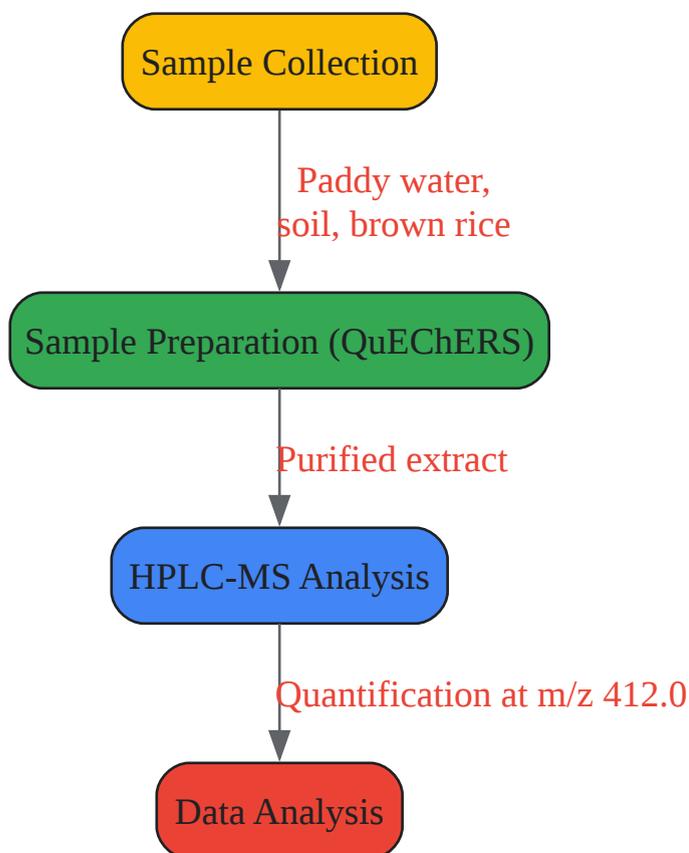
2. Instrumental Analysis (HPLC-MS)

- **Detection**: Mass spectrometry in negative ion mode [1].
- **Quantification**: The prominent mass-to-charge ratio (m/z) of **412.0** is used for **Bixafen** [1].
- **Chromatography**: Separation is achieved using a C18 column with a mobile phase of acetonitrile and 0.1% formic acid aqueous solution in gradient elution mode [1].

3. Method Validation Performance The established method demonstrated excellent performance [1]:

- **Linearity**: Good linear relationship with correlation coefficients (R^2) > 0.99.
- **Sensitivity**: Low Limit of Quantification (LOQ).
- **Accuracy and Precision**: High recovery rates and low relative standard deviations, confirming the method's reliability.

This experimental workflow for analyzing **Bixafen** residues in environmental and crop samples can be visualized as follows:

```
        Sample Collection

            Paddy water,
            soil, brown rice

    Sample Preparation (QuEChERS)

            Purified extract

        HPLC-MS Analysis

            Quantification at m/z 412.0

        Data Analysis
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Key Insights on Environmental Risk

The synthesized information leads to several critical conclusions:

- **High Persistence**: **Bixafen** can persist in soil for extended periods, with a half-life ranging from approximately one month to several years, leading to background accumulation [2].
- **Model Verification**: Regulatory exposure models, which use the longest observed dissipation half-life, provide a conservative and protective estimate of **Bixafen** concentrations in soil, as confirmed by

field monitoring data [2].

- **Risk to Earthworms**: While standard laboratory tests indicated a potential risk, a comprehensive 2.5-year field study showed no unacceptable long-term effects on natural earthworm populations, even at exaggerated application rates [2].

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